Application Notes and Protocols for SBI-115 in Long-Term Experiments

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Compound of Interest

Compound Name:	*SBI-115*
Cat. No.:	*B1681503*

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Introduction

SBI-115 is a potent and selective antagonist of the G protein-coupled bile acid receptor 1 (GPBAR1), also known as TGR5.[1][2] By inhibiting TGR5, **SBI-115** modulates critical signaling pathways involved in metabolism, inflammation, and cell proliferation.[3][4][5] Its ability to decrease intracellular cyclic adenosine monophosphate (cAMP) levels makes it a valuable tool for studying TGR5-mediated biological processes and a potential therapeutic agent for conditions such as polycystic liver disease and certain cancers.[6][7][8] These application notes provide detailed protocols for the storage, handling, and use of **SBI-115** in long-term experimental settings.

Chemical Properties

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Property	Value	Reference
Molecular Formula	$C_{14}H_{13}ClN_2O_4S$	[1]
Molecular Weight	340.78 g/mol	[1][4][9]
CAS Number	882366-16-7	[1]
Appearance	White to beige powder	[4]
Purity	≥98% (HPLC)	[1][4]

Storage and Stability of **SBI-115**

Proper storage of **SBI-115** is crucial for maintaining its integrity and ensuring reproducible experimental results over time. Recommendations for storage of both the solid compound and stock solutions vary slightly among suppliers. The following tables summarize the available data to guide long-term storage.

Table 1: Storage and Stability of Solid **SBI-115**

Storage Temperature	Recommended Duration	Supplier/Reference
-20°C	≥ 4 years	[1][3]
-20°C	3 years	[2][10]

Table 2: Storage and Stability of **SBI-115** Stock Solutions

| Solvent | Storage Temperature | Recommended Duration | Supplier/Reference | |---|---|---| | DMSO | -80°C | 1 year |[2][10] | | DMSO | -80°C | 6 months |[11] | | DMSO | -20°C | 1 month | [10][11] | | DMSO | 0 - 4°C | Days to weeks (short-term) |[3] |

Key Recommendations for Long-Term Storage:

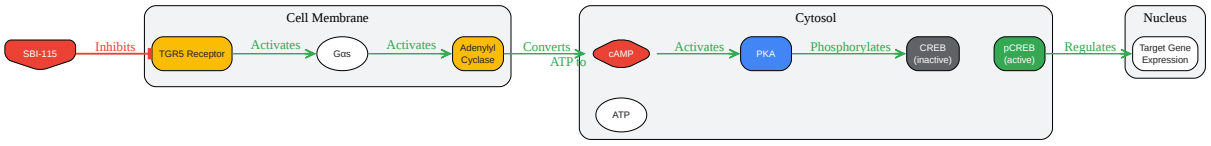
- Solid Form: For long-term storage, **SBI-115** powder should be stored at -20°C in a dry, dark environment.[1][3] Under these conditions, it is stable for at least three to four years.[1][2][3] [10]

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- Stock Solutions:
  - For experiments spanning several months to a year, it is recommended to prepare stock solutions in anhydrous DMSO, aliquot them into single-use volumes to avoid repeated freeze-thaw cycles, and store them at -80°C.[2][10]
  - For experiments lasting up to a month, storage at -20°C is acceptable.[10][11]
  - It is crucial to use fresh, anhydrous DMSO for preparing stock solutions, as moisture can reduce the solubility of **SBI-115**.[10]
- Working Solutions: It is highly recommended to prepare fresh working solutions for each experiment from the frozen stock to ensure consistent potency.[11] If precipitation occurs upon thawing or during preparation, gentle warming and/or sonication can be used to aid dissolution.[11]

Signaling Pathway of SBI-115 Action

SBI-115 acts as an antagonist to the TGR5 receptor. In its active state, TGR5 couples to a Gαs protein, which activates adenylyl cyclase to produce cAMP. The subsequent increase in cAMP levels activates downstream effectors such as Protein Kinase A (PKA) and Exchange protein directly activated by cAMP (EPAC).[6][11] **SBI-115** blocks the initial activation of TGR5, thereby inhibiting this entire cascade.



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Caption: **SBI-115** inhibits the TGR5 signaling pathway.

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Experimental Protocols

The following are detailed protocols for using **SBI-115** in long-term in vitro and in vivo experiments.

Long-Term In Vitro Cell Culture Protocol

This protocol is designed for experiments lasting several days to weeks, such as studies on cell proliferation, differentiation, or chronic disease models.

Materials:

- **SBI-115** powder
- Anhydrous DMSO
- Sterile, light-blocking microcentrifuge tubes
- Cell line of interest
- Complete cell culture medium
- Sterile PBS
- Cell culture plates (e.g., 96-well, 24-well, or 6-well plates)
- Standard cell culture equipment (incubator, biosafety cabinet, etc.)

Procedure:

- Preparation of **SBI-115** Stock Solution (e.g., 10 mM):
  - In a sterile environment, weigh out the required amount of **SBI-115** powder.
  - Dissolve in anhydrous DMSO to a final concentration of 10 mM. For example, dissolve 3.41 mg of **SBI-115** in 1 mL of anhydrous DMSO.
  - Vortex or sonicate briefly if needed to ensure complete dissolution.

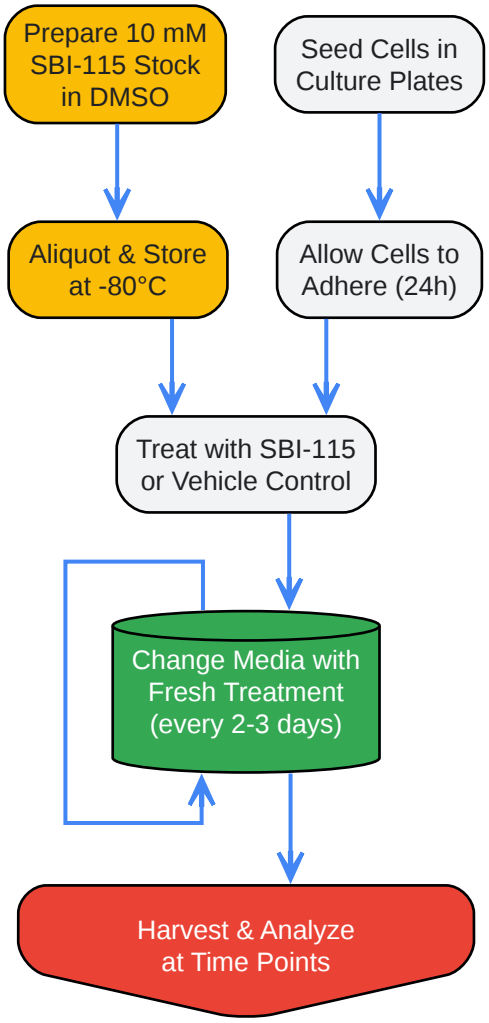
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- Aliquot the stock solution into single-use, light-blocking microcentrifuge tubes.
- Store aliquots at -80°C for long-term use (up to 1 year).[2][10]

- Cell Seeding:
  - Culture cells to the desired confluency according to standard protocols.
  - Trypsinize and count the cells.
  - Seed the cells into the appropriate culture plates at a density that allows for long-term growth without overconfluency. This will depend on the proliferation rate of the cell line.
- **SBI-115** Treatment:
  - Allow cells to adhere and recover for 24 hours after seeding.
  - On the day of treatment, thaw a single aliquot of the **SBI-115** stock solution.
  - Prepare a series of working solutions by diluting the stock solution in complete culture medium to the desired final concentrations (e.g., 1 µM, 5 µM, 10 µM).[12] Prepare enough for the entire duration of the experiment or for each media change.
  - Remove the old medium from the cells and replace it with the medium containing the appropriate concentration of **SBI-115** or vehicle control (e.g., 0.1% DMSO).
  - For long-term treatment: Replace the medium with freshly prepared **SBI-115**-containing medium every 2-3 days, or as required by the cell line's metabolic activity.
- Monitoring and Analysis:
  - Monitor cell morphology and viability regularly throughout the experiment.
  - At predetermined time points, harvest the cells for downstream analysis (e.g., cell proliferation assays, Western blotting, qPCR, etc.).

Experimental Workflow for Long-Term In Vitro Studies

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Caption: Workflow for long-term in vitro experiments with **SBI-115**.

Long-Term In Vivo Study Protocol

This protocol provides a general framework for administering **SBI-115** in long-term animal studies. The specific dosage, formulation, and administration route may need to be optimized based on the animal model and experimental goals.

Materials:

- **SBI-115** powder

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- Vehicle solution (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline; or Corn Oil) [11]
- Sterile vials and syringes
- Animal model of interest

Procedure:

- Formulation Preparation:
  - Suspension in Corn Oil: For oral administration, **SBI-115** can be suspended in corn oil. A solubility of up to 5 mg/mL can be achieved, though it may require sonication to form a uniform suspension.[11]
  - Clear Solution: For a clear solution suitable for injection, a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline can be used.[11] The solubility in this vehicle is at least 2.5 mg/mL.[11]
  - Preparation Steps:
    1. Weigh the required amount of **SBI-115**.
    2. If using the multi-component vehicle, add each solvent sequentially, ensuring the solution is clear before adding the next component.[10]
    3. Use sonication or gentle heating if necessary to aid dissolution.[11]
  - It is recommended to prepare the formulation fresh daily for optimal results.[10]
- Animal Dosing:
  - Administer the **SBI-115** formulation to the animals via the chosen route (e.g., oral gavage, intraperitoneal injection).
  - A typical in vivo dose reported is 80 mg/kg.[1] However, the optimal dose should be determined through dose-response studies for the specific model.

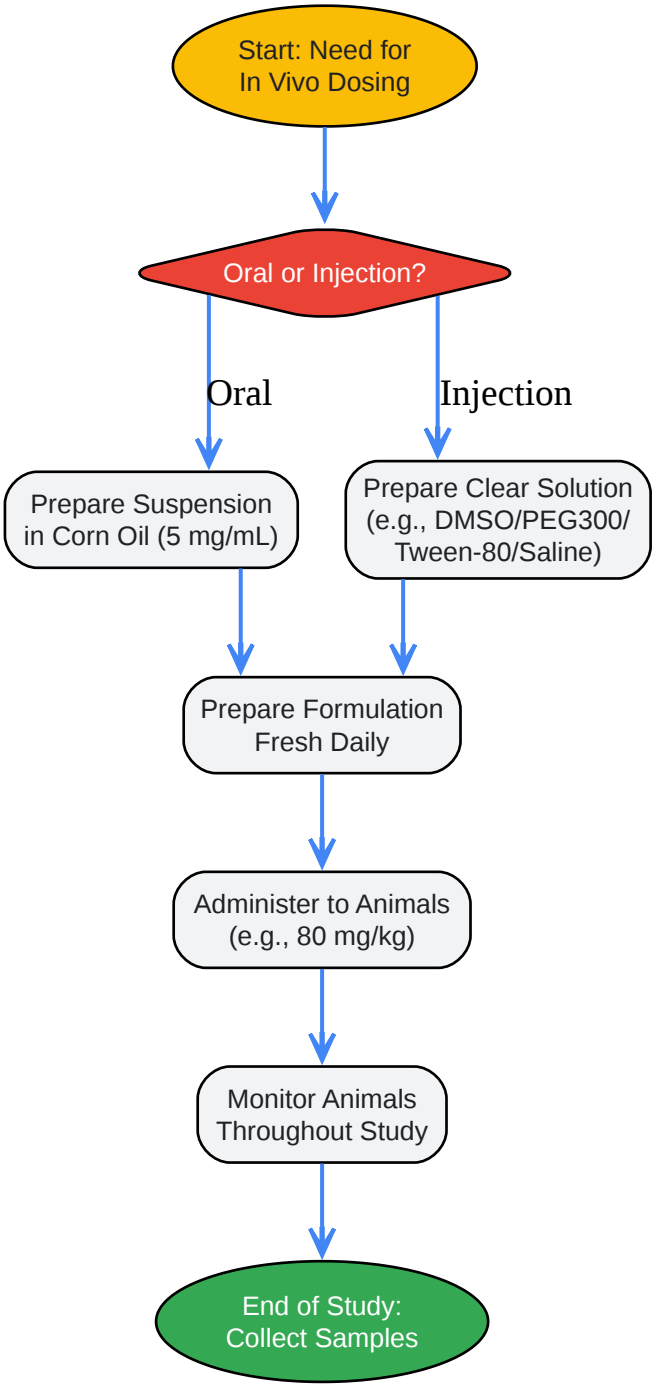
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- A control group receiving the vehicle only must be included.

- Monitoring:
  - Monitor the animals daily for any signs of toxicity or adverse effects.
  - Record body weight and other relevant physiological parameters regularly.
- Sample Collection and Analysis:
  - At the end of the study, collect tissues and/or blood for downstream analysis (e.g., histology, biomarker analysis, gene expression studies).

Logical Flow for In Vivo Formulation and Dosing

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References

- 1. researchgate.net [researchgate.net]
- 2. SBI-115 | GPCR19 | TargetMol [targetmol.com]
- 3. caymanchem.com [caymanchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. medkoo.com [medkoo.com]
- 6. TGR5, Not Only a Metabolic Regulator - PMC [pmc.ncbi.nlm.nih.gov]
- 7. TGR5 contributes to hepatic cystogenesis in rodents with polycystic liver diseases via cAMP/Gαs signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 8. SBI-115 - Wikipedia [en.wikipedia.org]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. Investigation of the potential role of TGR5 in pancreatic cancer by a comprehensive molecular experiments and the liquid chromatography mass spectrometry (LC–MS) based metabolomics - PMC [pmc.ncbi.nlm.nih.gov]

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